Application Notes and Protocols for 4-Methyl-2-morpholinemethanamine

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Compound of Interest	
Compound Name:	*(4-Methylmorpholin-2-yl)methanamine*
CAS No.:	*141814-57-5*
Cat. No.:	*B136156*

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Disclaimer: Publicly available experimental data, including specific biological activities and detailed protocols for 4-Methyl-2-morpholinemethanamine (CAS 141814-57-5), is limited. The following application notes and protocols are based on the known biological activities of the broader class of morpholine derivatives and represent general experimental approaches. These protocols should be considered as a starting point and require optimization and validation for the specific compound.

Introduction

4-Methyl-2-morpholinemethanamine is a heterocyclic organic compound featuring a morpholine ring, a scaffold of significant interest in medicinal chemistry. Morpholine derivatives have been reported to exhibit a wide range of pharmacological activities, including anticancer, antimicrobial, anti-inflammatory, and antiviral properties.[1][2] These activities are attributed to the ability of the morpholine moiety to participate in various biological interactions and improve the pharmacokinetic properties of drug candidates. This document provides an overview of the potential applications of 4-Methyl-2-morpholinemethanamine and generalized protocols for its investigation in research and drug development settings.

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Physicochemical Properties of 4-Methyl-2-morpholinemethanamine

A summary of the key physicochemical properties is provided in the table below.[3]

Property	Value
CAS Number	141814-57-5
Molecular Formula	$C_6H_{14}N_2O$
Molecular Weight	130.19 g/mol
IUPAC Name	(4-methylmorpholin-2-yl)methanamine
Appearance	Combustible liquid (predicted)

Safety and Handling

Handle 4-Methyl-2-morpholinemethanamine with caution in a well-ventilated area, preferably in a chemical fume hood.[4][5] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes. Store the compound in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and acids.[6]

Potential Applications and Experimental Protocols

Based on the activities of related morpholine-containing compounds, 4-Methyl-2-morpholinemethanamine could be investigated for several biological effects. Below are generalized protocols for assessing its potential anticancer and antimicrobial activities.

Anticancer Activity: In Vitro Cytotoxicity Assay

A common initial step in assessing anticancer potential is to determine the compound's cytotoxic effect on cancer cell lines. The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a widely used colorimetric method for this purpose.[7][8]

Experimental Protocol: MTT Assay

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- Cell Culture: Culture a human cancer cell line (e.g., MCF-7 for breast cancer, A549 for lung cancer) in appropriate media supplemented with fetal bovine serum and antibiotics.
- Cell Seeding: Trypsinize and count the cells. Seed the cells into a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours to allow for cell attachment.
- Compound Treatment: Prepare a stock solution of 4-Methyl-2-morpholinemethanamine in a suitable solvent (e.g., DMSO). Perform serial dilutions to create a range of final concentrations to be tested. Add the compound dilutions to the appropriate wells and incubate for 48-72 hours. Include a vehicle control (solvent only) and a positive control (a known cytotoxic drug).
- MTT Addition: After the incubation period, add 10 µL of MTT reagent (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.[7]
- Formazan Solubilization: Add 100 µL of a solubilization solution (e.g., DMSO or a detergent-based solution) to each well to dissolve the formazan crystals.[7]
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Determine the IC_{50} value (the concentration of the compound that inhibits 50% of cell growth).

Example Data Presentation

Concentration (µM)	% Cell Viability (MCF-7)
0.1	98.5 ± 3.2
1	92.1 ± 4.5
10	75.3 ± 5.1
50	48.9 ± 3.8
100	21.7 ± 2.9

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Antimicrobial Activity: Minimum Inhibitory Concentration (MIC) Assay

To assess the potential antimicrobial effects of 4-Methyl-2-morpholinemethanamine, the minimum inhibitory concentration (MIC) can be determined using the broth microdilution method.[9][10]

Experimental Protocol: Broth Microdilution MIC Assay

- Bacterial Strain Preparation: Culture a bacterial strain (e.g., Staphylococcus aureus or Escherichia coli) in a suitable broth medium overnight.
- Inoculum Preparation: Adjust the turbidity of the bacterial culture to a 0.5 McFarland standard, which corresponds to approximately 1-2 x 10^8 CFU/mL.[11] Dilute this suspension to achieve a final inoculum concentration of 5 x 10^5 CFU/mL in the test wells.[10]
- Compound Dilution: Prepare a two-fold serial dilution of 4-Methyl-2-morpholinemethanamine in a 96-well microtiter plate using cation-adjusted Mueller-Hinton Broth (CAMHB).[11]
- Inoculation: Inoculate each well with the prepared bacterial suspension. Include a growth control (no compound) and a sterility control (no bacteria).
- Incubation: Incubate the plate at 35-37°C for 16-20 hours.
- Result Determination: The MIC is the lowest concentration of the compound that completely inhibits visible bacterial growth.

Example Data Presentation

Bacterial Strain	MIC (µg/mL)
Staphylococcus aureus (ATCC 29213)	64
Escherichia coli (ATCC 25922)	>128
Pseudomonas aeruginosa (ATCC 27853)	>128
Enterococcus faecalis (ATCC 29212)	128

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Potential Mechanism of Action and Signaling Pathways

Many morpholine-containing compounds that exhibit anticancer activity have been found to target key signaling pathways involved in cell growth and survival, such as the PI3K/Akt/mTOR pathway.[2][12][13] Inhibition of this pathway can lead to decreased cell proliferation and induction of apoptosis.

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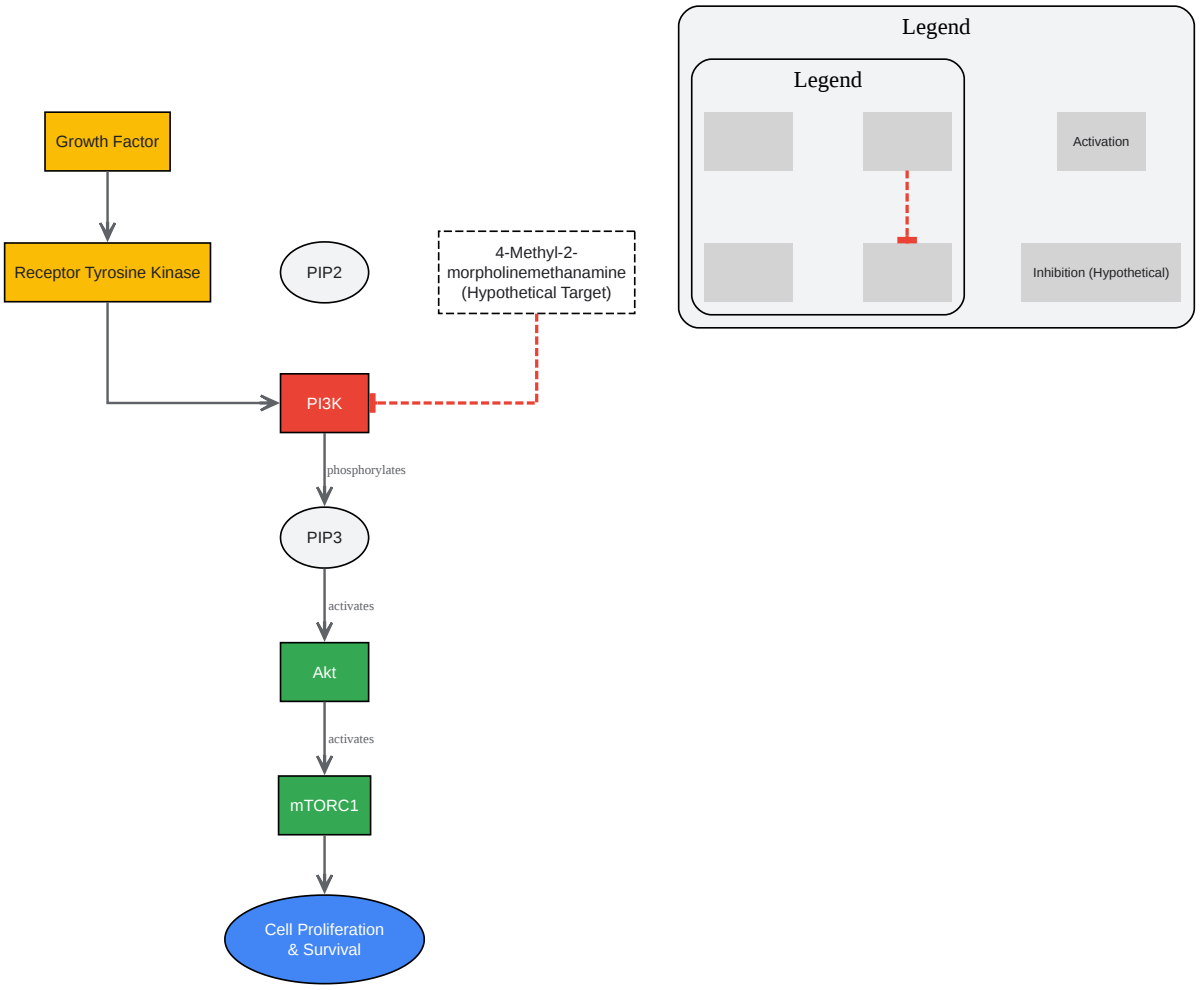

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Caption: Hypothetical inhibition of the PI3K/Akt/mTOR signaling pathway.

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Experimental Workflow

The following diagram illustrates a general workflow for the initial screening of 4-Methyl-2-morpholinemethanamine for biological activity.

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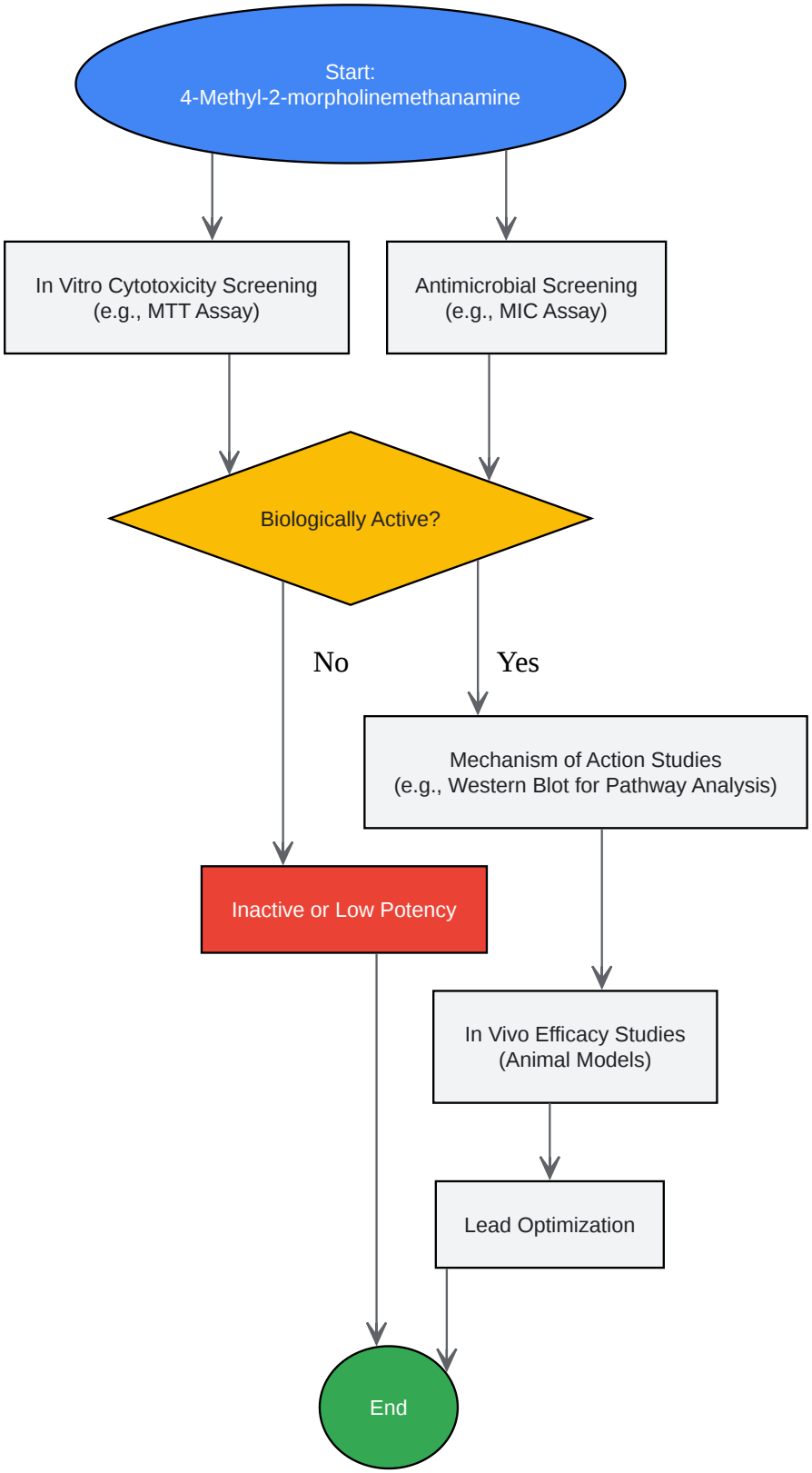

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Caption: General workflow for biological activity screening.

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